

(2,5-Dimethyl-phenyl)-thiourea: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: (2,5-Dimethyl-phenyl)-thiourea

Cat. No.: B095036

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CAS Number: 16738-19-5 Molecular Formula: C₉H₁₂N₂S Molecular Weight: 180.27 g/mol

This technical guide provides a comprehensive overview of **(2,5-Dimethyl-phenyl)-thiourea**, a member of the versatile thiourea class of compounds. While direct experimental data on this specific molecule is limited, this document consolidates available information and extrapolates from closely related analogues to offer insights for researchers, scientists, and drug development professionals. Thiourea derivatives are recognized for their broad spectrum of biological activities, making them a compelling scaffold for further investigation.[\[1\]](#)

Chemical Properties and Synthesis

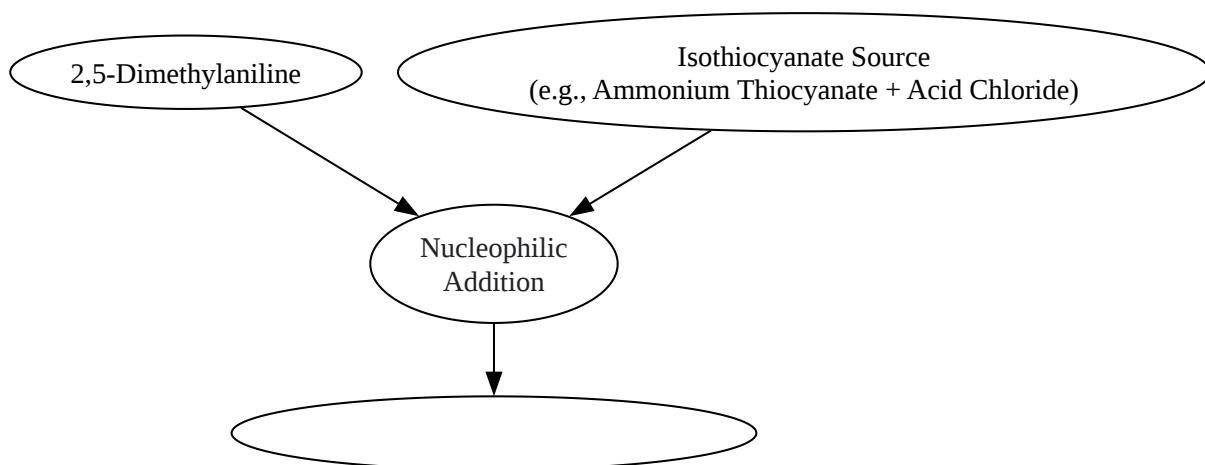
(2,5-Dimethyl-phenyl)-thiourea belongs to the family of N-substituted thioureas. The presence of the thiocarbonyl group and the aromatic dimethylphenyl moiety are key determinants of its chemical reactivity and biological interactions.

Synthesis

The synthesis of **(2,5-Dimethyl-phenyl)-thiourea** and its derivatives typically follows established protocols for thiourea formation. A common method involves the reaction of an isothiocyanate with a primary or secondary amine. For the synthesis of the parent compound, 2,5-dimethylaniline would be reacted with a thiocyanate source. A general synthetic pathway is illustrated below.

Experimental Protocol: General Synthesis of N-Aryl Thioureas

A solution of the desired aryl isothiocyanate (1 equivalent) in a suitable solvent, such as acetone or ethanol, is prepared. To this solution, the corresponding amine (1 equivalent) is added dropwise at room temperature. The reaction mixture is stirred for several hours until completion, which can be monitored by thin-layer chromatography. Upon completion, the solvent is typically removed under reduced pressure, and the resulting solid is purified by recrystallization from an appropriate solvent system (e.g., ethanol/water) to yield the pure N,N'-disubstituted thiourea.



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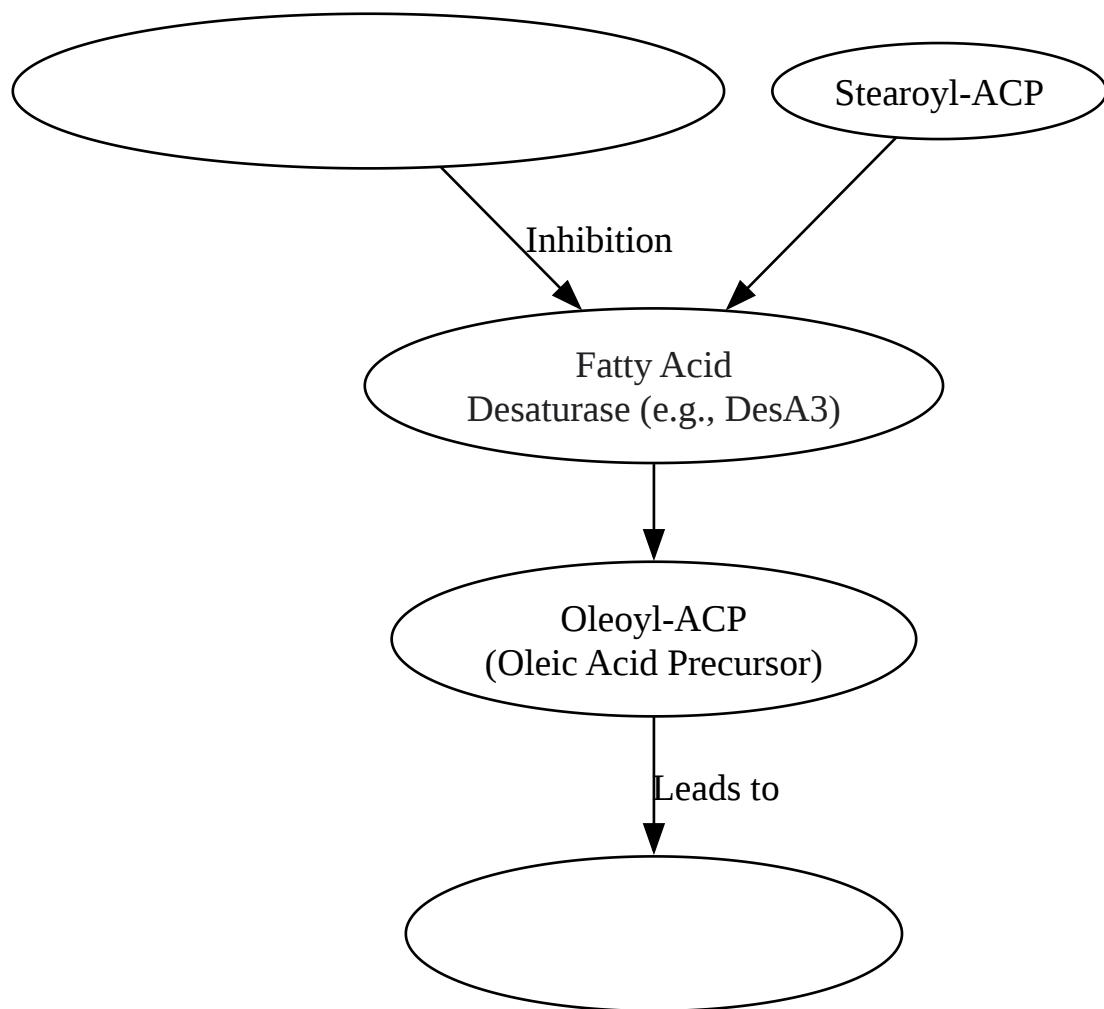
Potential Biological Activities and Mechanism of Action

While specific studies on **(2,5-Dimethyl-phenyl)-thiourea** are not extensively available, the broader class of thiourea derivatives exhibits a wide range of pharmacological effects.[\[1\]](#)

Antimicrobial and Antifungal Activity

Thiourea derivatives are well-documented for their activity against a variety of pathogens, including bacteria and fungi.[\[1\]](#) Research on N-2,5-dimethylphenylthioureido acid derivatives has demonstrated antimicrobial activity, particularly against Gram-positive bacteria. This suggests that **(2,5-Dimethyl-phenyl)-thiourea** itself could be a promising candidate for antimicrobial drug discovery.

A proposed mechanism for the antimicrobial action of some thiourea compounds involves the inhibition of essential enzymes in microbial metabolic pathways. For instance, the thiourea drug isoxyl has been shown to inhibit the synthesis of oleic acid in *Mycobacterium tuberculosis* by targeting the $\Delta 9$ -stearoyl desaturase enzyme, DesA3. This disruption of fatty acid metabolism is detrimental to the bacterium.



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Anticancer Activity

Several thiourea derivatives have been investigated for their potential as anticancer agents.^[1] The structurally related 1-(2,5-Dimethylphenyl)-3-(3-hydroxypropyl)thiourea has been suggested to possess anticancer properties. The mechanism of action for the anticancer effects of thioureas is likely multifactorial and may involve the induction of apoptosis, inhibition of angiogenesis, or interference with cell signaling pathways.

Enzyme Inhibition

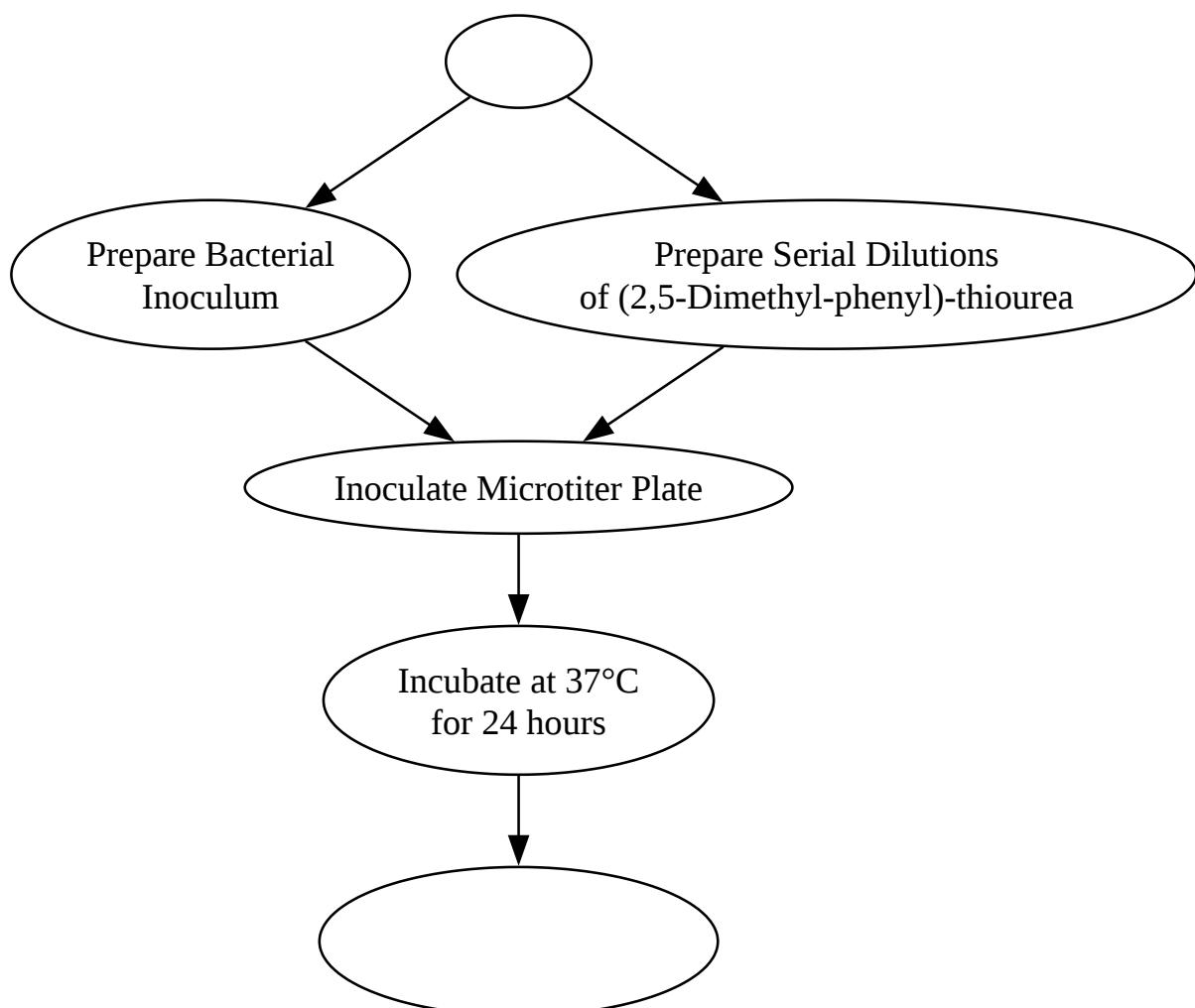
Thiourea derivatives are known to inhibit various enzymes. For example, N-phenylthiourea is a known inhibitor of tyrosinase, an enzyme involved in melanin synthesis. This suggests that **(2,5-Dimethyl-phenyl)-thiourea** could also be explored for its enzyme inhibitory potential in various therapeutic areas.

Experimental Protocols for Biological Evaluation

The following are generalized protocols that can be adapted to evaluate the biological activity of **(2,5-Dimethyl-phenyl)-thiourea**.

Experimental Protocol: Determination of Minimum Inhibitory Concentration (MIC)

- Preparation of Bacterial Inoculum: A fresh culture of the test bacterium is grown in a suitable broth medium to the mid-logarithmic phase. The culture is then diluted to a standardized concentration (e.g., 1×10^6 CFU/mL).
- Preparation of Compound Dilutions: A stock solution of **(2,5-Dimethyl-phenyl)-thiourea** in a suitable solvent (e.g., DMSO) is prepared. A series of twofold dilutions are then made in a 96-well microtiter plate using the appropriate growth medium.
- Inoculation and Incubation: Each well is inoculated with the standardized bacterial suspension. The plate is then incubated under appropriate conditions (e.g., 37°C for 24 hours).
- Determination of MIC: The MIC is determined as the lowest concentration of the compound that completely inhibits visible bacterial growth.



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Toxicology and Pharmacokinetics

Preliminary toxicological data on phenylthiourea derivatives suggest the potential for skin and eye irritation. Some studies have indicated that certain thiourea compounds can cause a depletion of intracellular glutathione (GSH) and lead to lactate dehydrogenase (LDH) leakage in hepatocytes, suggesting a potential for cytotoxicity.

The pharmacokinetic properties of thiourea drugs are variable. Generally, they are absorbed from the gastrointestinal tract and are primarily excreted by the kidneys.[2]

Conclusion

(2,5-Dimethyl-phenyl)-thiourea, as part of the broader thiourea class of compounds, represents a promising scaffold for the development of new therapeutic agents. While specific data for this compound is sparse, the known antimicrobial, anticancer, and enzyme-inhibitory activities of its analogues warrant further investigation. The synthetic accessibility and the potential for diverse biological activities make **(2,5-Dimethyl-phenyl)-thiourea** and its derivatives attractive targets for future drug discovery and development programs. Researchers are encouraged to utilize the provided general protocols as a starting point for a more detailed exploration of this compound's pharmacological profile.

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References

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